

OL-135: Application Notes and Protocols for Fear Conditioning Paradigms

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Compound of Interest

Compound Name: OL-135

Cat. No.: B1677196

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Introduction

OL-135 is a potent and selective inhibitor of the enzyme Fatty Acid Amide Hydrolase (FAAH). FAAH is the primary enzyme responsible for the degradation of the endocannabinoid anandamide (AEA). By inhibiting FAAH, **OL-135** effectively increases the endogenous levels of AEA, thereby enhancing endocannabinoid signaling. This application note provides detailed protocols and data on the use of **OL-135** in fear conditioning paradigms, a widely used preclinical model for studying the neurobiology of fear, anxiety, and trauma-related disorders.

Recent studies have demonstrated that **OL-135** specifically disrupts the acquisition of contextual fear memory, without affecting auditory fear conditioning or shock reactivity.^[1] This suggests a targeted role for endocannabinoid signaling in the neural circuits underlying context-dependent fear, making **OL-135** a valuable tool for investigating the mechanisms of fear memory and for the preclinical assessment of novel anxiolytic therapies.

Mechanism of Action

OL-135 exerts its effects by increasing the availability of the endocannabinoid anandamide (AEA) in the brain. AEA acts as a retrograde messenger, primarily at cannabinoid type 1 (CB1) receptors located on presynaptic terminals. This activation of CB1 receptors typically leads to a reduction in the release of neurotransmitters, thereby modulating synaptic plasticity. The disruption of contextual fear conditioning by **OL-135** is thought to be mediated by the enhanced

AEA signaling in brain regions critical for processing contextual information and forming associative memories, such as the hippocampus and prefrontal cortex.

Data Presentation

The following tables summarize the quantitative data from a key study investigating the effects of **OL-135** on contextual and auditory fear conditioning in rats.^[1]

Table 1: Effect of Pre-Training Administration of **OL-135** on Contextual Fear Conditioning

Treatment Group (n)	Dose (mg/kg, i.p.)	Mean Freezing Percentage (%) in Context	Statistical Significance (vs. Vehicle)
Vehicle (12)	0	~55	-
OL-135 (13)	5.6	~35	p < 0.05
OL-135 (12)	10.0	~30	p < 0.05

Data are approximated from graphical representations in Burman et al., 2016 and represent the percentage of time spent freezing during the contextual fear memory test.

Table 2: Effect of Pre-Training Administration of **OL-135** on Auditory-Cued Fear Conditioning

Treatment Group (n)	Dose (mg/kg, i.p.)	Mean Freezing Percentage (%) to Auditory Cue	Statistical Significance (vs. Vehicle)
Vehicle (12)	0	~60	-
OL-135 (13)	5.6	~58	Not Significant
OL-135 (12)	10.0	~55	Not Significant

Data are approximated from graphical representations in Burman et al., 2016 and represent the percentage of time spent freezing during the presentation of the auditory cue in a novel context.

Table 3: Effect of Pre-Training Administration of **OL-135** on Shock Reactivity

Treatment Group (n)	Dose (mg/kg, i.p.)	Mean Shock Reactivity (Arbitrary Units)	Statistical Significance (vs. Vehicle)
Vehicle (12)	0	No significant difference	-
OL-135 (13)	5.6	No significant difference	Not Significant
OL-135 (12)	10.0	No significant difference	Not Significant

As reported by Burman et al., 2016, there was no effect of drug dose on movement during the shock.

Experimental Protocols

Protocol 1: Contextual Fear Conditioning in Rats

This protocol describes a standard procedure for inducing and assessing contextual fear memory in rats, and for evaluating the effect of **OL-135** on the acquisition of this memory.

Materials:

- **OL-135**
- Vehicle solution (e.g., 1:1:18 ethanol:cremophor:saline)
- Fear conditioning apparatus (a chamber with a grid floor capable of delivering a mild footshock)
- Syringes and needles for intraperitoneal (i.p.) injection
- Animal scale
- Timers

- Video recording and analysis software for scoring freezing behavior (optional, but recommended for accuracy)

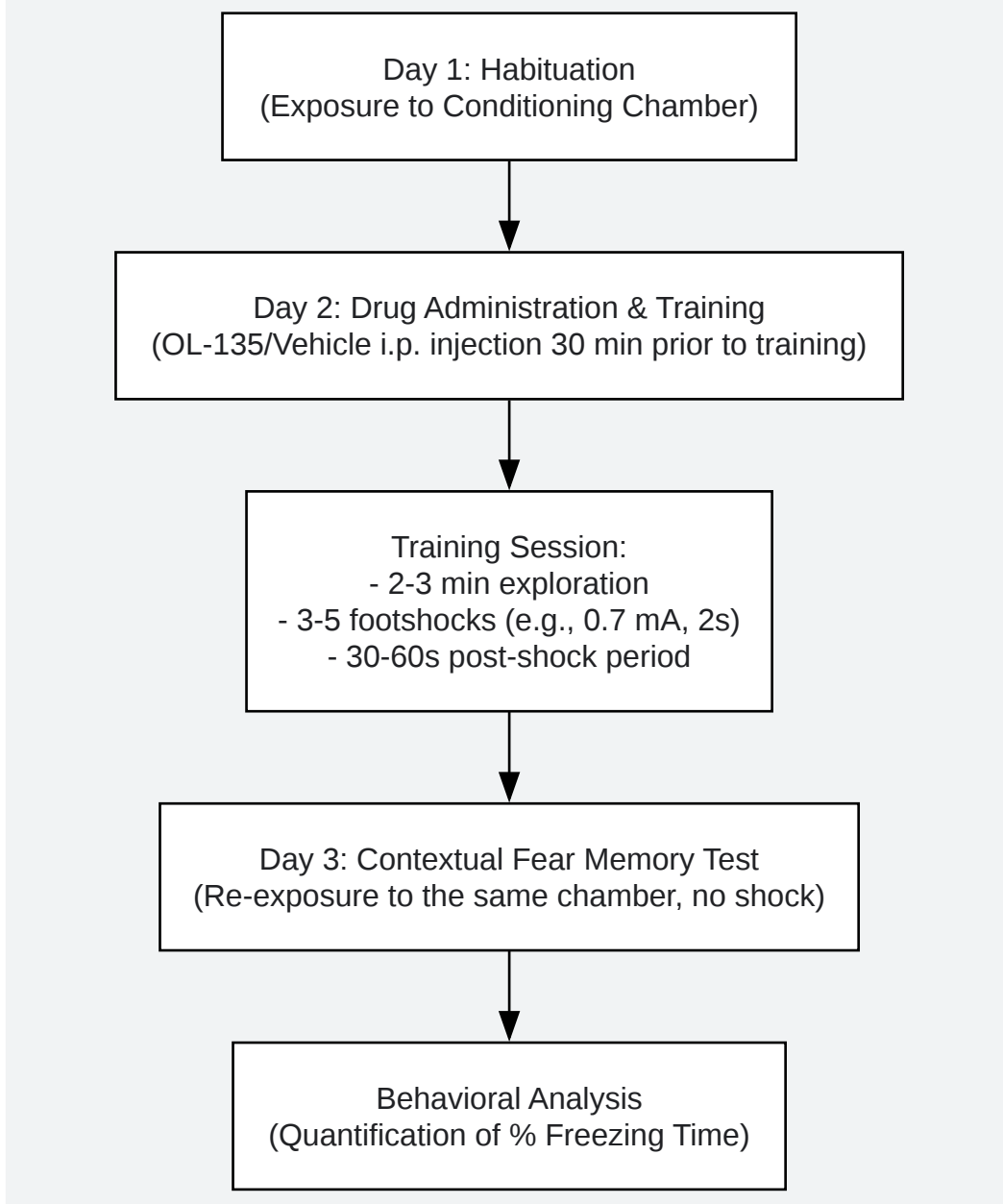
Procedure:

- Habituation (Day 1):
 - Gently handle each rat for 1-2 minutes.
 - Place each rat individually into the fear conditioning chamber for a 10-20 minute session to allow for exploration and habituation to the context. No stimuli (shocks or tones) are presented during this phase.
 - Return the rat to its home cage.
- Drug Administration and Training (Day 2):
 - Prepare fresh solutions of **OL-135** at the desired concentrations (e.g., 5.6 mg/kg and 10.0 mg/kg) and the vehicle control.
 - Weigh each rat to determine the correct injection volume.
 - Administer **OL-135** or vehicle via i.p. injection 30 minutes prior to the training session.
 - Place the rat in the fear conditioning chamber.
 - Allow a 2-3 minute exploration period.
 - Deliver a series of mild footshocks (e.g., 3-5 shocks of 0.5-1.0 mA intensity for 1-2 seconds each). The inter-shock interval should be varied (e.g., 60-120 seconds) to prevent predictability.
 - Leave the rat in the chamber for an additional 30-60 seconds after the final shock.
 - Return the rat to its home cage.
- Contextual Fear Memory Test (Day 3):

- Place the rat back into the same fear conditioning chamber.
- Record the rat's behavior for a 5-8 minute session. No shocks are delivered during this test.
- Quantify the amount of time the rat spends "freezing" (defined as the complete absence of movement except for respiration). This can be done manually with a stopwatch or using automated video analysis software.
- Calculate the percentage of freezing time for each rat.

Visualizations

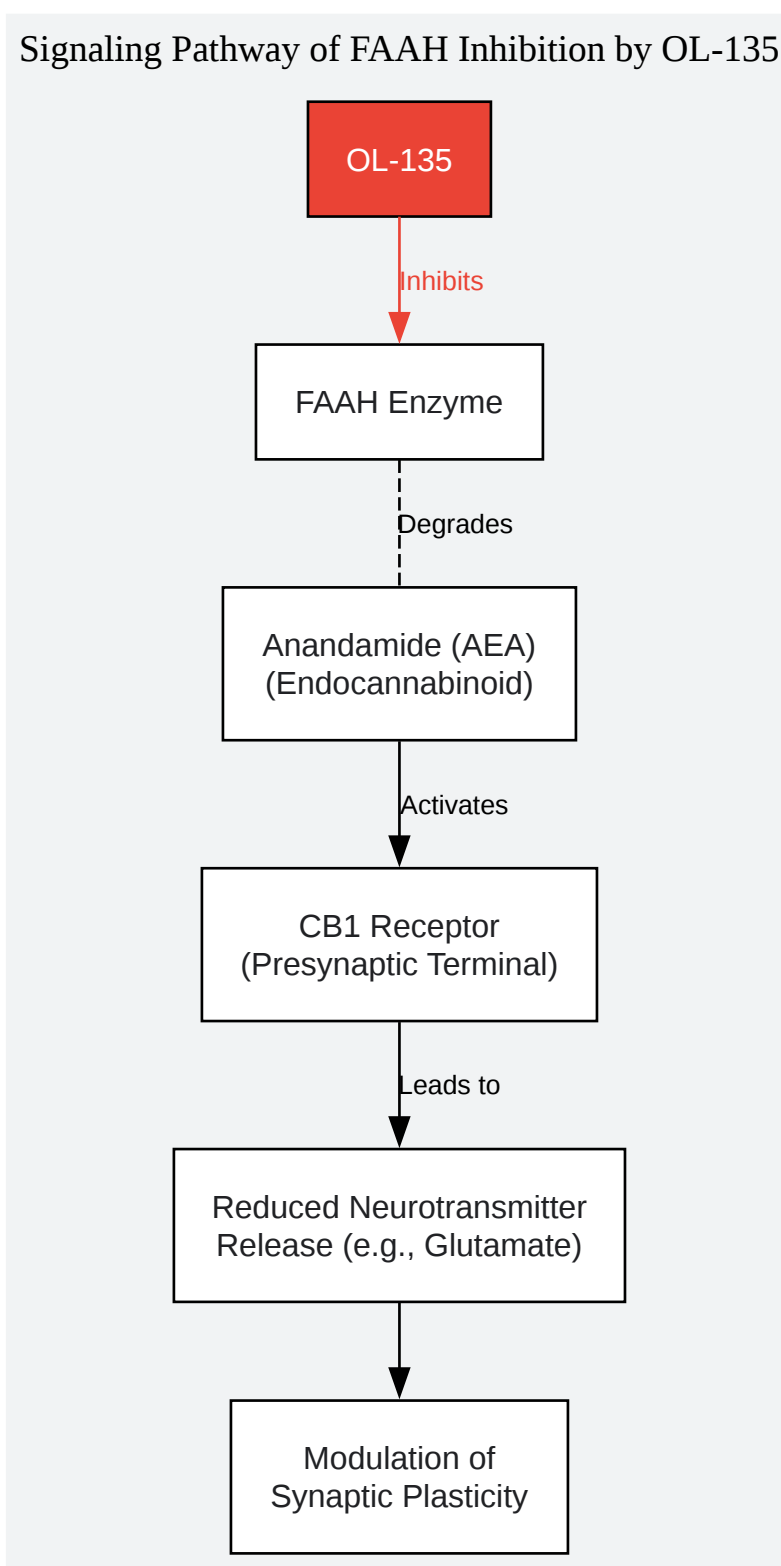
Experimental Workflow for OL-135 in Contextual Fear Conditioning



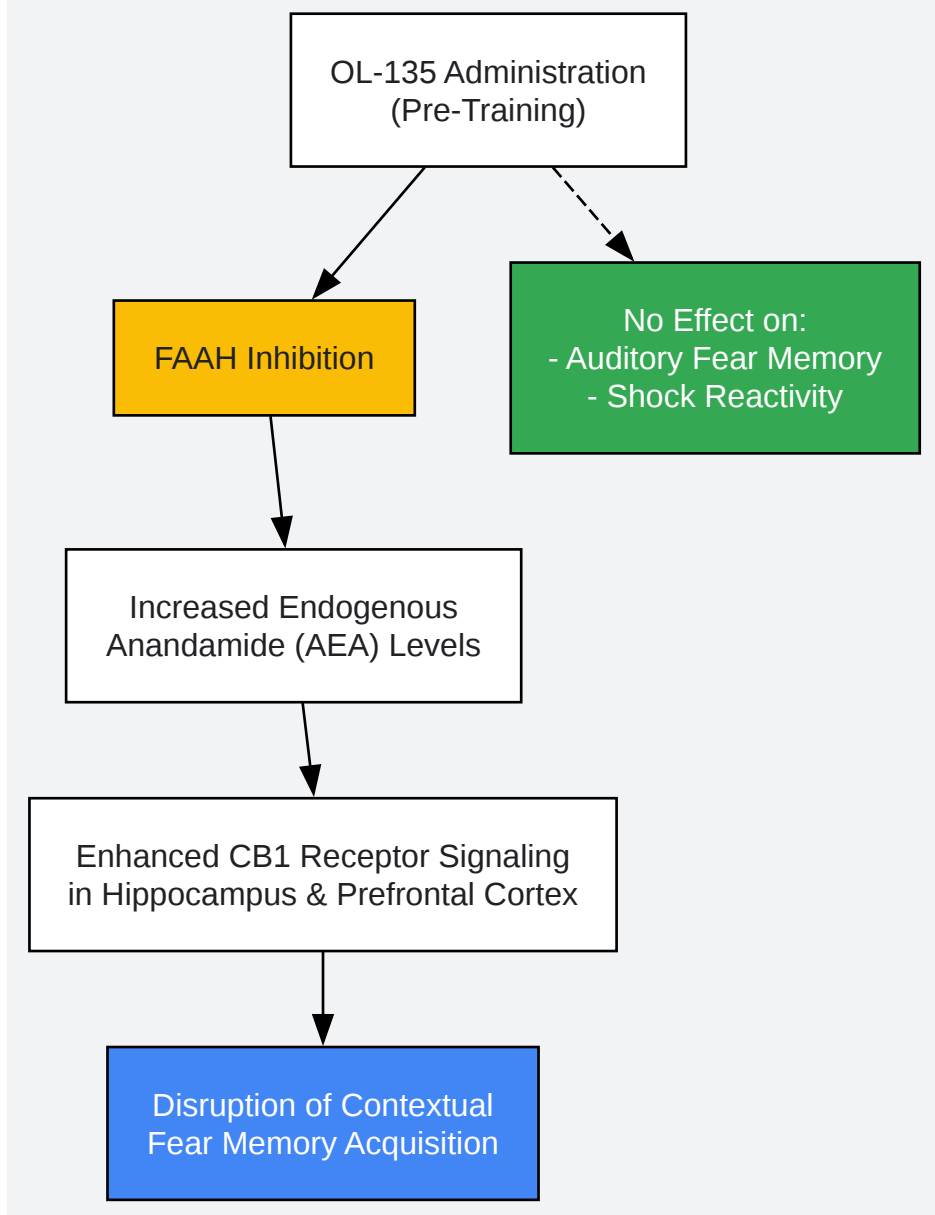
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Caption: Experimental workflow for assessing the effect of **OL-135** on the acquisition of contextual fear memory.

Signaling Pathway of FAAH Inhibition by OL-135



Logical Relationship: OL-135 and Fear Memory Modulation



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References

- 1. FAAH Inhibitor OL-135 Disrupts Contextual, but not Auditory, Fear Conditioning in Rats - PMC [pmc.ncbi.nlm.nih.gov]
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